D-Altrose: A Technical Guide to Potential Therapeutic Applications

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Compound of Interest

Compound Name:	*D-Altrose*
CAS No.:	*1990-29-0*
Cat. No.:	*B117840*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Research into the specific therapeutic applications of **D-Altrose** is currently in a nascent stage. Publicly available literature contains limited quantitative data and few dedicated studies on its biological effects. This guide summarizes the existing knowledge and presents a proposed framework for future investigation based on available information and comparative analysis with related compounds.

Introduction to D-Altrose

D-Altrose is an unnatural aldohexose, a rare monosaccharide that is a C-3 epimer of D-mannose.[1] Its limited availability in nature and the lack of established large-scale production methods have historically restricted its application in research.[1] Despite this, its unique stereochemistry compared to common sugars like D-glucose has prompted interest in its potential biological activities. **D-Altrose** is soluble in water but practically insoluble in methanol.[1][2] Currently, its primary use is in the synthesis of various unnatural analogues of biologically active compounds, such as iminosugars.[1]

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Emerging evidence suggests that **D-Altrose** may possess antioxidant properties, positioning it as a molecule of interest for further therapeutic investigation.[3][4]

Core Therapeutic Potential: Antioxidant Activity

The primary therapeutic application proposed for **D-Altrose** is centered on its potential antioxidant effects. Unlike typical antioxidants that may directly scavenge free radicals, **D-Altrose** is suggested to function at the cellular level by modulating mitochondrial activity.

The proposed mechanism for **D-Altrose**'s antioxidant activity involves its competition with D-glucose for cellular uptake and metabolism.[3][4] By interfering with the normal flux of glucose through the glycolytic pathway and, subsequently, the electron transport chain, **D-Altrose** may reduce the endogenous production of mitochondrial reactive oxygen species (ROS).[3][4] This indirect antioxidant effect could be beneficial in conditions associated with oxidative stress.

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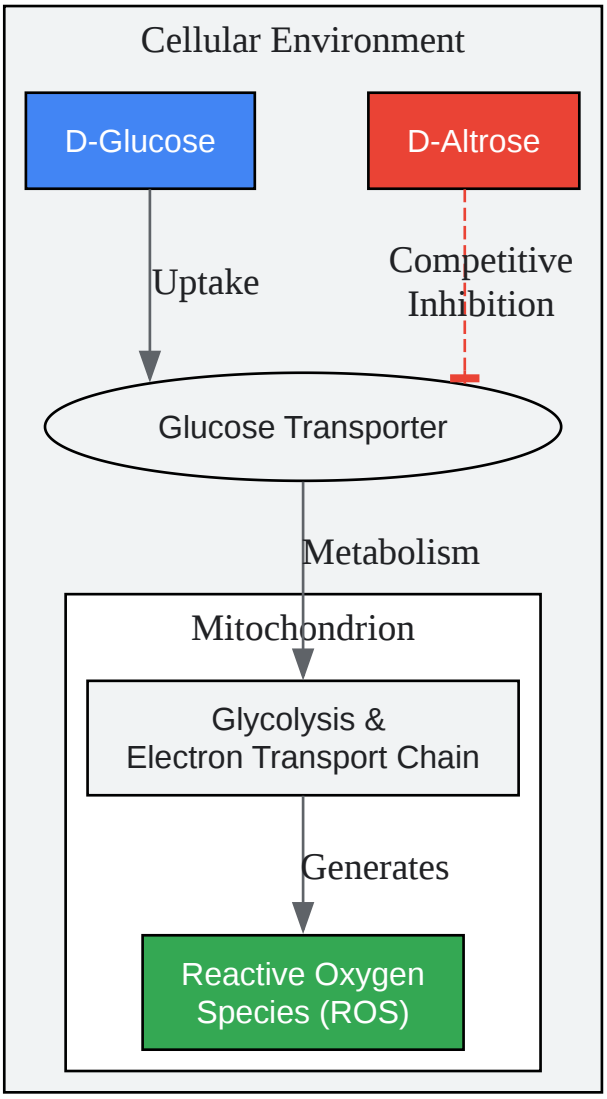

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Proposed mechanism of **D-Altrose** antioxidant activity.

A study on Maillard reaction products (MRPs) also highlighted the antioxidant potential of altrose. When ovalbumin was glycated with seven different D-aldohexoses, the MRPs formed with altrose and allose demonstrated the highest antioxidant activity.[5]

Quantitative Data Summary

As previously stated, direct quantitative data from peer-reviewed studies on the therapeutic effects of **D-Altrose** are scarce. The following tables present hypothetical data based on a

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proposed research framework to facilitate the comparative analysis of **D-Altrose**.[6] These tables serve as a template for organizing future experimental results.

Table 1: Hypothetical In Vitro Cytotoxicity Data

Compound	Cell Line	Assay	Incubation Time	IC_{50} (mM)
D-Altrose	**HEK293**	**MTT**	**48 hours**	**> 100**
L-Altrose	HEK293	MTT	48 hours	> 100
Doxorubicin (Control)	HEK293	MTT	48 hours	< 0.01

This hypothetical data suggests low cytotoxicity for **D-Altrose** in non-cancerous cell lines.

Table 2: Hypothetical Cellular Uptake and Metabolism Data

Compound (10 mM)	Cell Line	Uptake Rate (nmol/mg protein/hr)	Lactate Production (µM/24 hr)
D-Altrose	**HepG2**	**5.2 ± 0.8**	**150 ± 25**
L-Altrose	HepG2	1.1 ± 0.3	25 ± 8
D-Glucose (Control)	HepG2	55.7 ± 4.1	2500 ± 180

This hypothetical data illustrates potentially lower uptake and metabolism of **D-Altrose** compared to D-Glucose, supporting the competitive inhibition mechanism.[6]

Proposed Experimental Protocols

To systematically investigate the therapeutic potential of **D-Altrose**, a series of foundational in vitro experiments are necessary. The following protocols are proposed as a starting point for researchers.[6]

- Objective: To assess the effect of **D-Altrose** on cell viability.

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- Materials:
  - **D-Altrose** solutions (sterile, various concentrations)
  - HEK293 or other suitable cell line
  - 96-well plates
  - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
  - Solubilization solution (e.g., DMSO)
  - Plate reader (570 nm)
- Methodology:
  - Seed cells (e.g., HEK293) in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight.
  - Replace the medium with fresh medium containing serial dilutions of **D-Altrose** (e.g., 0.1, 1, 10, 50, 100 mM). Include untreated and positive control (e.g., doxorubicin) wells.
  - Incubate for 48 hours at 37°C in a 5% CO_2 incubator.
  - Add 20 µL of MTT solution to each well and incubate for 4 hours at 37°C to allow formazan crystal formation.
  - Aspirate the medium and add 150 µL of solubilization solution to each well to dissolve the crystals.
  - Measure the absorbance at 570 nm using a plate reader.
  - Calculate the percentage of cell viability relative to the untreated control.
- Objective: To determine if **D-Altrose** is metabolized through glycolysis by measuring lactate production.

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- Materials:
  - **D-Altrose** and D-Glucose (positive control) solutions (sterile)
  - HepG2 or other metabolically active cell line
  - 96-well plates
  - Culture medium with low glucose content
  - Lactate assay kit (colorimetric or fluorometric)
- Methodology:
  - Seed HepG2 cells in a 96-well plate and grow to confluency.
  - Replace the culture medium with low-glucose medium and incubate for 24 hours to deplete endogenous glucose.
  - Replace the medium with fresh low-glucose medium containing 10 mM of **D-Altrose** or D-Glucose. Include a no-sugar control.
  - Incubate for 24 hours at 37°C.
  - Collect the culture medium from each well.
  - Measure the lactate concentration in the collected medium using a commercial lactate assay kit, following the manufacturer's instructions.
  - Normalize lactate production to cell number or total protein concentration per well.

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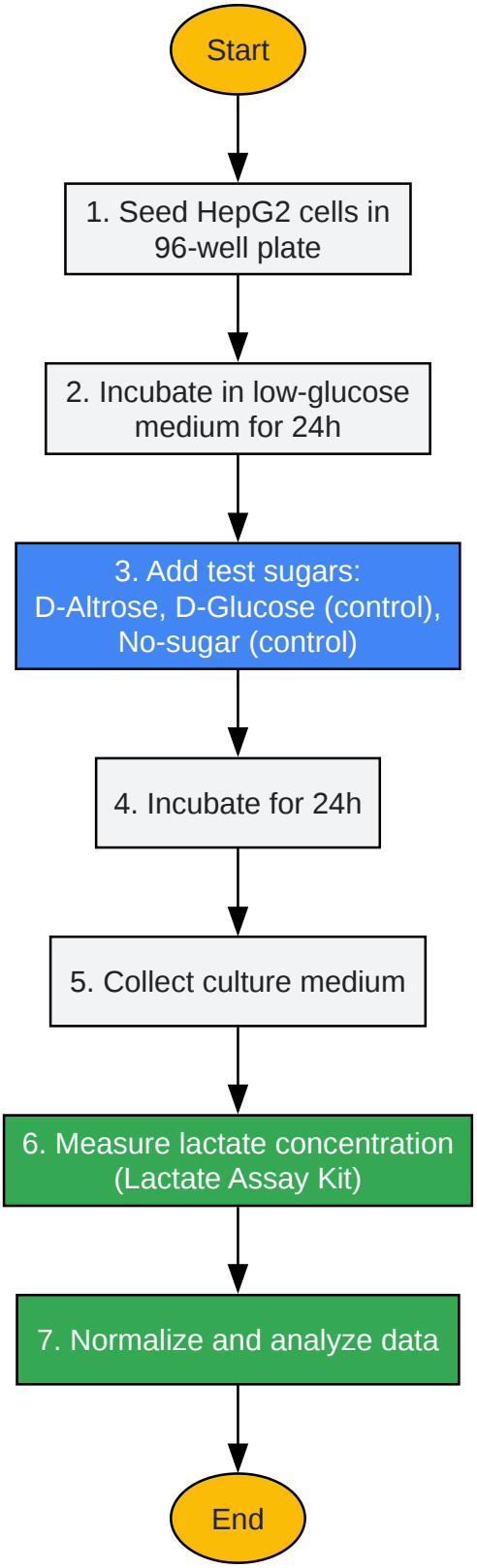

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Workflow for the proposed In Vitro Metabolism Assay.

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D-Allose: A Well-Studied Epimer for Context

To understand the potential of rare sugars like **D-Altrose**, it is useful to consider its C-3 epimer, D-Allose, which has been more extensively studied. D-Allose has demonstrated significant therapeutic potential across several areas:

- Anti-Cancer Activity: D-Allose exhibits anti-proliferative and pro-apoptotic effects on a wide range of cancer cells.[7] Its mechanisms include the upregulation of thioredoxin-interacting protein (TXNIP), induction of ROS, inhibition of glucose uptake, and induction of cell cycle arrest and autophagy.[7][8][9][10]

- Anti-Inflammatory and Neuroprotective Effects: D-Allose has shown potent anti-inflammatory and neuroprotective effects, particularly in models of cerebral ischemia/reperfusion injury.[11]

- Antioxidant Properties: Similar to the proposed mechanism for **D-Altrose**, D-Allose can reduce mitochondrial ROS by competing with D-glucose, in addition to directly scavenging hydroxyl radicals.[11][12]

The breadth of research on D-Allose underscores the principle that subtle changes in the stereochemistry of monosaccharides can lead to profound and therapeutically relevant biological activities.

Conclusion and Future Directions

D-Altrose remains an enigmatic rare sugar with untapped therapeutic potential. The current, albeit limited, evidence pointing towards antioxidant activity through mitochondrial modulation presents a compelling reason for further investigation. The primary hurdles to advancing **D-Altrose** research are its limited availability and the scarcity of dedicated biological studies.

For drug development professionals and scientists, the path forward involves:

- Developing Efficient Synthesis: Establishing cost-effective and scalable methods for **D-Altrose** production is critical.

- Systematic In Vitro Screening: Utilizing the proposed protocols to systematically evaluate its cytotoxicity, metabolism, and effects on cellular signaling pathways is a necessary first step.

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- Exploring Therapeutic Areas: Beyond antioxidant effects, investigating potential anti-inflammatory, anti-proliferative, or immunomodulatory activities is warranted, given the diverse functions of its epimer, D-Allose.

The comparative study of **D-Altrose** holds the potential to uncover novel biological functions and could lead to the development of a new class of carbohydrate-based therapeutics. The proposed frameworks in this guide offer a foundational roadmap for initiating this exploratory journey.[6]

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References

- 1. D-Altrose - general description and application - Georganics [georganics.sk]
- 2. Altrose - Wikipedia [en.wikipedia.org]
- 3. D-ALTROSE | 1990-29-0 [chemicalbook.com]
- 4. Cas 1990-29-0,D-ALTROSE | lookchem [lookchem.com]
- 5. Antioxidant effects of Maillard reaction products obtained from ovalbumin and different D-aldohexoses [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. D-allose: Molecular Pathways and Therapeutic Capacity in Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. D-allose enhances the efficacy of hydroxychloroquine against Lewis lung carcinoma cell growth by inducing autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. In vitro and in vivo effects of D-allose: up-regulation of thioredoxin-interacting protein in head and neck cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Antioxidant properties of rare sugar D-allose: Effects on mitochondrial reactive oxygen species production in Neuro2A cells - PubMed [pubmed.ncbi.nlm.nih.gov]

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